

Proper Disposal and Safe Handling of Hsp70-IN-3

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Compound of Interest

Compound Name: Hsp70-IN-3

Cat. No.: B12411718

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For researchers, scientists, and drug development professionals, the proper handling and disposal of chemical compounds are paramount to ensuring laboratory safety and environmental protection. This document provides essential, immediate safety and logistical information for the Hsp70 inhibitor, **Hsp70-IN-3**, including operational and disposal plans.

Chemical and Physical Properties

A summary of the available quantitative data for **Hsp70-IN-3** is presented below. This information is critical for understanding the compound's characteristics for safe handling and storage.

| Property | Value | Reference |
|----------------------|--------------|-----------|
| Formula | C48H78N6O7S | [1] |
| Molecular Weight | 883.23 g/mol | [1] |
| Storage (Powder) | -20°C | [1] |
| Storage (in Solvent) | -80°C | [1] |

Hazard Identification and Safety Precautions

Hsp70-IN-3 presents several hazards that necessitate careful handling and the use of appropriate personal protective equipment (PPE).

GHS Classification:

- Acute toxicity, Oral (Category 4), H302: Harmful if swallowed.[1]
- Acute aquatic toxicity (Category 1), H400: Very toxic to aquatic life.[1]
- Chronic aquatic toxicity (Category 1), H410: Very toxic to aquatic life with long lasting effects.
[1]

Personal Protective Equipment (PPE): To mitigate exposure risks, the following PPE should be worn when handling **Hsp70-IN-3**:

- Eye Protection: Safety goggles with side-shields.[1]
- Hand Protection: Protective gloves.[1]
- Skin and Body Protection: Impervious clothing and a lab coat.[1]
- Respiratory Protection: A suitable respirator should be used when dust or aerosols are generated.[1]

It is essential to have an accessible safety shower and eye wash station in the vicinity of where **Hsp70-IN-3** is handled.[1]

Experimental Protocol: Safe Disposal of Hsp70-IN-3

The following step-by-step protocol outlines the recommended procedure for the disposal of **Hsp70-IN-3**, derived from its safety data sheet.

1. Waste Collection:

- All waste materials contaminated with **Hsp70-IN-3**, including unused product, empty containers, and contaminated lab supplies (e.g., pipette tips, gloves), must be collected in a designated, labeled, and sealed waste container.
- Do not mix with other waste streams unless explicitly permitted by your institution's environmental health and safety (EHS) office.

2. Spill Management:

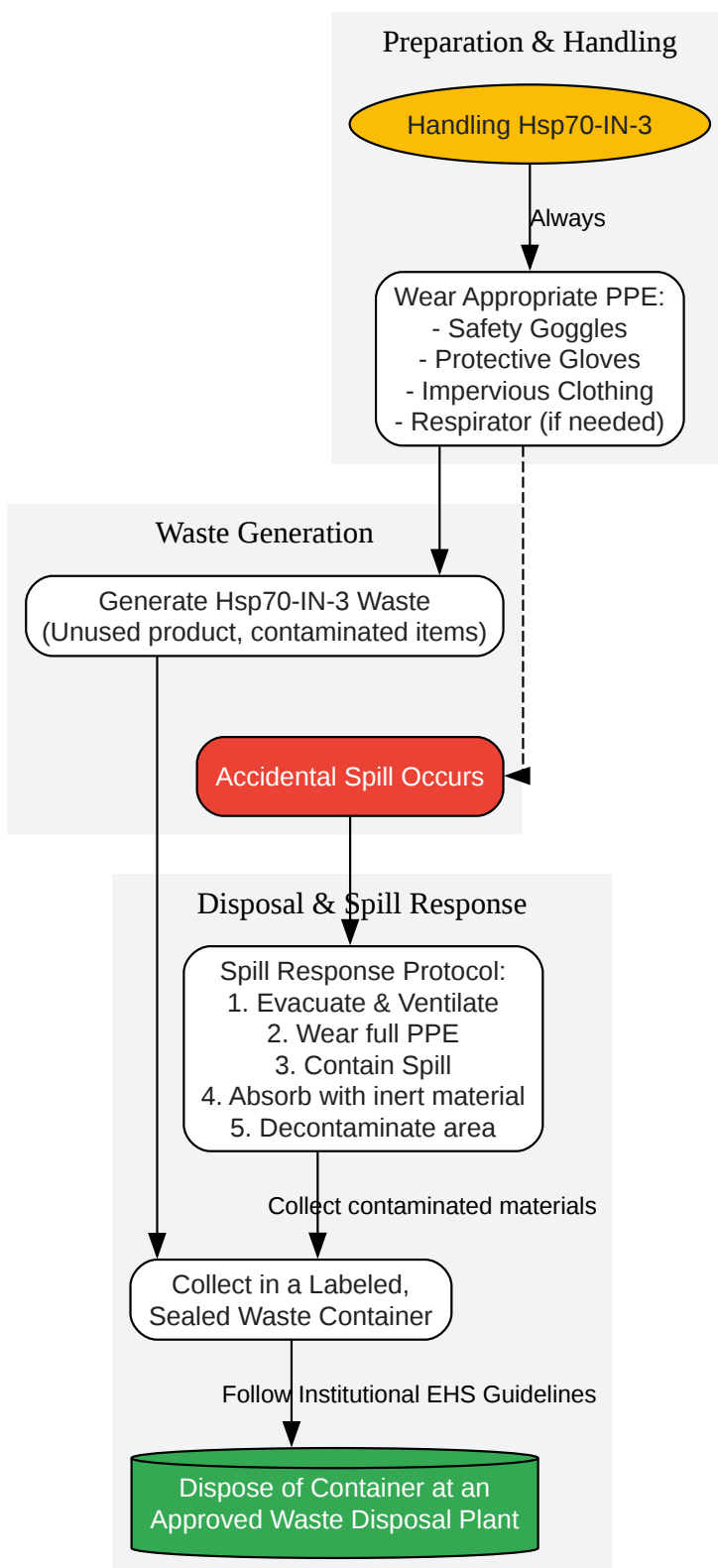
- In the event of a spill, evacuate personnel to a safe area.[1]
- Ensure adequate ventilation.[1]
- Wear full personal protective equipment.[1]
- Prevent further leakage or spillage if it is safe to do so. Keep the product away from drains and water courses.[1]
- For liquid spills, absorb the solution with a finely-powdered liquid-binding material such as diatomite or universal binders.[1]
- Collect the absorbed material and any contaminated soil into the designated waste container.
- Decontaminate the spill surface by scrubbing with alcohol.[1]

3. Final Disposal:

- Dispose of the contents and the container at an approved waste disposal plant.[1]
- Strictly adhere to all local, state, and federal regulations for hazardous waste disposal. Contact your institution's EHS office for specific guidance and to arrange for pickup of the chemical waste.

Disposal Workflow

The following diagram illustrates the decision-making process and procedural flow for the proper disposal of **Hsp70-IN-3**.



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References

- 1. HSP70-IN-3|MSDS [dcchemicals.com]
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